

In-Depth Technical Guide: Physicochemical Properties of 3-Bromo-1-methylpyrrolidin-2-one

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Compound of Interest

Compound Name: 3-Bromo-1-methylpyrrolidin-2-one

Cat. No.: B1280309

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physicochemical properties of **3-Bromo-1-methylpyrrolidin-2-one**, a heterocyclic compound of interest in synthetic organic chemistry and potentially in drug discovery as a building block for more complex molecules. This document collates available data, outlines relevant experimental protocols for property determination, and presents logical workflows for its synthesis and characterization.

Core Physicochemical Data

The following table summarizes the key physicochemical properties of **3-Bromo-1-methylpyrrolidin-2-one**. It is important to note that several of these values are predicted based on computational models and may not reflect experimentally determined results.

Property	Value	Source
Molecular Formula	C_5H_8BrNO	[1]
Molecular Weight	178.03 g/mol	[1] [2]
Physical Form	Liquid	[2]
Boiling Point	249.5 ± 33.0 °C (Predicted)	[3] [4]
Density	1.609 ± 0.06 g/cm ³ (Predicted)	[3] [4]
pKa	-2.43 ± 0.40 (Predicted)	[3] [4]
Storage Temperature	Inert atmosphere, room temperature	[2]
Purity	98%	[2]

Experimental Protocols for Physicochemical Property Determination

Accurate characterization of **3-Bromo-1-methylpyrrolidin-2-one** requires rigorous experimental determination of its physicochemical properties. Below are detailed methodologies for key experiments.

Determination of Boiling Point

The boiling point of a liquid is a critical physical constant that can be determined with high precision.

Apparatus:

- Round-bottom flask
- Heating mantle or oil bath
- Distillation head with a condenser
- Thermometer (calibrated)

- Receiving flask
- Boiling chips

Procedure:

- Place a small volume of **3-Bromo-1-methylpyrrolidin-2-one** into the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- Assemble the distillation apparatus. The thermometer bulb should be positioned so that the top of the bulb is level with the bottom of the side-arm of the distillation head.
- Begin heating the flask gently.
- Observe the temperature as the liquid begins to boil and the vapor phase moves up into the distillation head.
- The boiling point is the temperature at which the vapor and liquid are in equilibrium. This is recorded as the temperature at which the thermometer reading stabilizes while there is a consistent dripping of condensate into the receiving flask.[\[5\]](#)
- The atmospheric pressure should be recorded, as boiling point is pressure-dependent. If necessary, a correction can be applied to determine the normal boiling point (at 1 atm).

Determination of Density

Density is a fundamental property that relates the mass of a substance to the volume it occupies.

Apparatus:

- Pycnometer (a flask with a precise volume)
- Analytical balance
- Temperature-controlled water bath

Procedure:

- Thoroughly clean and dry the pycnometer and determine its mass (m_1).
- Fill the pycnometer with distilled water and place it in a temperature-controlled water bath until it reaches thermal equilibrium (e.g., 25°C).
- Carefully remove any excess water from the capillary opening and dry the outside of the pycnometer.
- Weigh the pycnometer filled with water (m_2).
- Empty and dry the pycnometer completely.
- Fill the pycnometer with **3-Bromo-1-methylpyrrolidin-2-one** and allow it to reach thermal equilibrium in the water bath.
- Remove excess sample, dry the exterior, and weigh the pycnometer with the sample (m_3).
- The density of the sample (ρ_{sample}) is calculated using the following formula: $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$ where ρ_{water} is the known density of water at the experimental temperature.

Determination of Solubility

Solubility is a measure of the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature.

Apparatus:

- Vials with screw caps
- Analytical balance
- Constant temperature shaker or incubator
- Analytical instrumentation for quantification (e.g., HPLC, UV-Vis spectrophotometer)

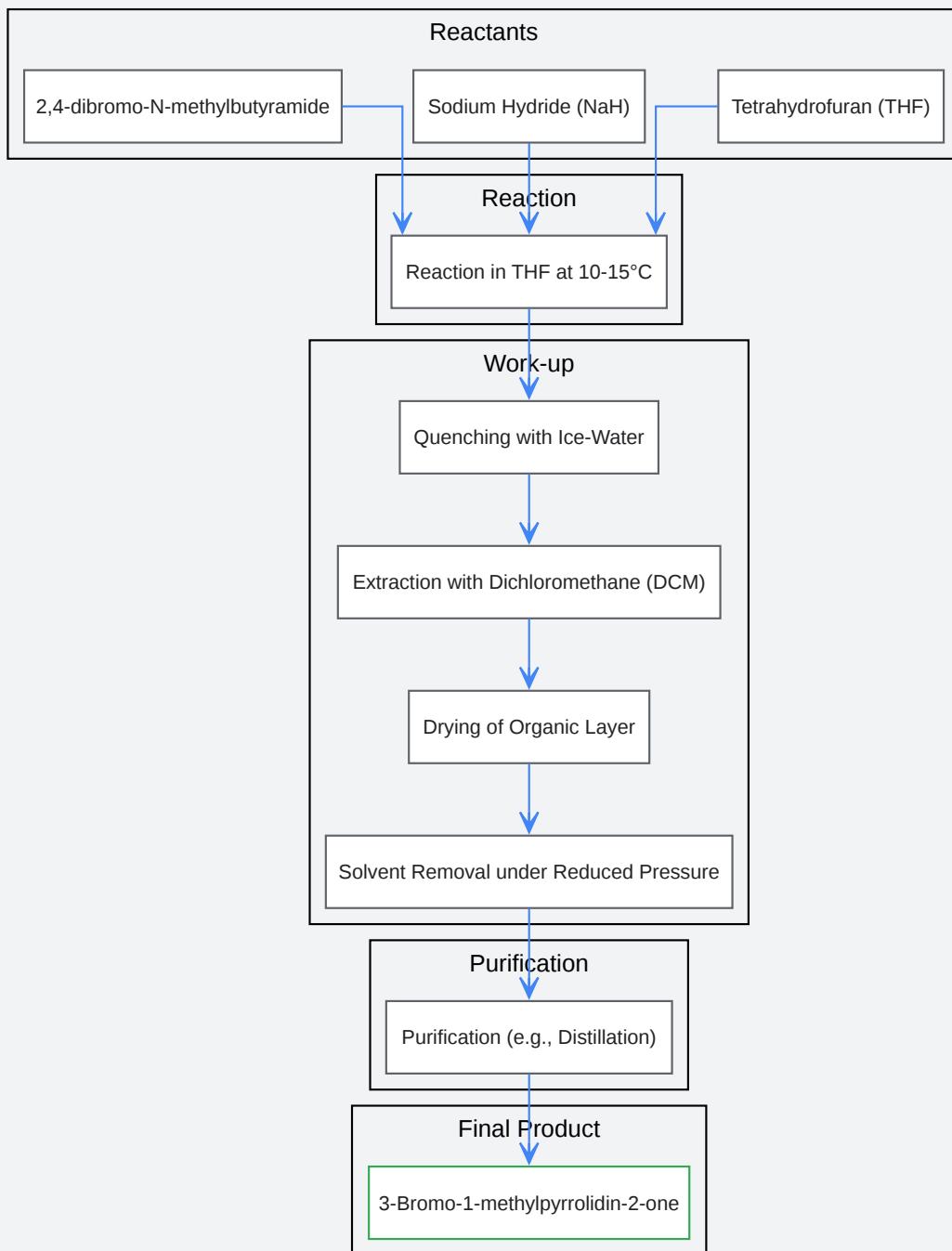
Procedure (Shake-Flask Method):

- Add an excess amount of **3-Bromo-1-methylpyrrolidin-2-one** to a series of vials containing a known volume of the desired solvent (e.g., water, ethanol, dichloromethane).
- Seal the vials and place them in a constant temperature shaker.
- Agitate the vials for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- After equilibration, allow the vials to stand undisturbed at the same temperature to allow any undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant (the saturated solution).
- Dilute the aliquot with a suitable solvent to a concentration within the linear range of the analytical instrument.
- Quantify the concentration of **3-Bromo-1-methylpyrrolidin-2-one** in the diluted sample using a pre-validated analytical method.
- The solubility is then calculated from the measured concentration and the dilution factor.

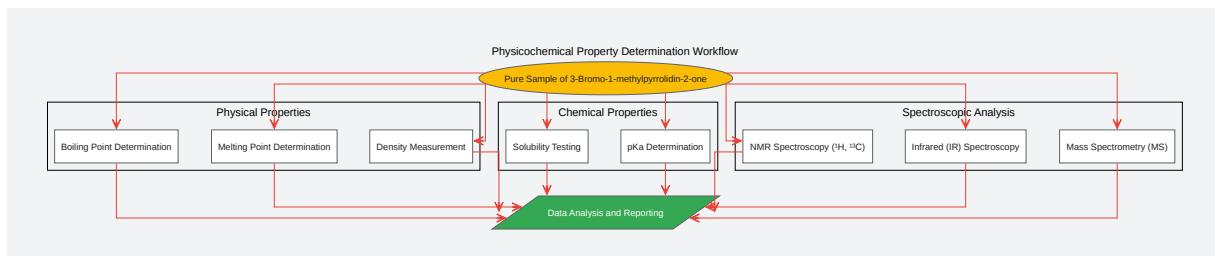
Synthesis and Characterization Workflows

The following diagrams, generated using the DOT language, illustrate a typical workflow for the synthesis and physicochemical characterization of **3-Bromo-1-methylpyrrolidin-2-one**.

Synthesis Workflow for 3-Bromo-1-methylpyrrolidin-2-one

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Caption: A representative synthesis workflow for **3-Bromo-1-methylpyrrolidin-2-one**.



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Caption: A general workflow for the determination of physicochemical properties.

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